

# 5-Bromo-2-methylaniline chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 5-Bromo-2-methylaniline

Cat. No.: B1273131

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## An In-depth Technical Guide to 5-Bromo-2-methylaniline

This technical guide provides a comprehensive overview of the chemical compound **5-Bromo-2-methylaniline**, including its chemical structure, IUPAC name, physicochemical properties, and a detailed experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Structure and Identification

IUPAC Name: **5-bromo-2-methylaniline**<sup>[1][2]</sup>

Synonyms: 5-Bromo-o-toluidine, 2-Amino-4-bromotoluene<sup>[1][3]</sup>

The chemical structure of **5-Bromo-2-methylaniline** consists of a benzene ring substituted with a methyl group at the second position, an amino group, and a bromine atom at the fifth position.

Chemical Formula: C<sub>7</sub>H<sub>8</sub>BrN<sup>[1]</sup>

SMILES String: Cc1ccc(Br)cc1N<sup>[4][5]</sup>

InChI Key: RXQNKKRGJJRMKD-UHFFFAOYSA-N<sup>[2][4]</sup>

## Physicochemical and Spectral Data

A summary of the key quantitative data for **5-Bromo-2-methylaniline** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Weight	186.05 g/mol	[3][4]
CAS Number	39478-78-9	[1][4]
Appearance	Brown oily product or White/Colorless to Yellow/Green powder/lump/liquid	[6]
Melting Point	33 °C (lit.)	[4][6]
Boiling Point	139 °C / 17 mmHg (lit.)	[4][6]
Density	1.49 g/mL at 25 °C (lit.)	[4][6]
Refractive Index	n <sub>20/D</sub> 1.614 (lit.)	[4][6]

## Experimental Protocols

### Synthesis of 5-Bromo-2-methylaniline[7]

This section details a common laboratory-scale synthesis of **5-Bromo-2-methylaniline**.

Methodology:

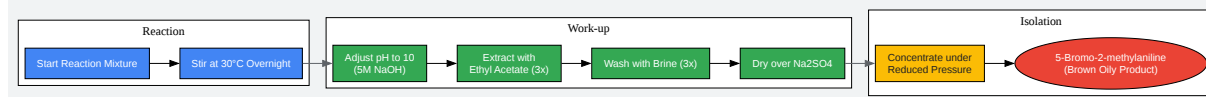
- **Reaction Setup:** The reaction mixture is prepared and stirred at a constant temperature of 30 °C. The stirring is continued overnight to ensure the completion of the reaction.
- **pH Adjustment:** Upon completion, the pH of the reaction solution is adjusted to 10. This is achieved by the careful addition of a 5 mol/L sodium hydroxide solution.
- **Extraction:** The reaction solution then undergoes extraction with ethyl acetate. This is performed three times, using 30 mL of ethyl acetate for each extraction. The organic layers from all three extractions are combined.

- **Washing and Drying:** The combined organic phase is sequentially washed with brine (a saturated salt solution). This washing step is repeated three times with 50 mL of brine each time. Following the washing, the organic phase is dried over anhydrous sodium sulfate to remove any residual water.
- **Isolation:** The final step involves the concentration of the organic phase under reduced pressure to remove the solvent.

**Yield:** Following these steps, 4 grams of **5-bromo-2-methylaniline** was obtained as a brown oily product, which corresponds to a 93% yield.[6]

## Diagrams and Workflows

The following diagram illustrates the experimental workflow for the synthesis of **5-Bromo-2-methylaniline**.



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- To cite this document: BenchChem. [5-Bromo-2-methylaniline chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1273131#5-bromo-2-methylaniline-chemical-structure-and-iupac-name]

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